

Analytical challenges in the characterization of 2-(Propylthio)nicotinamide

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Compound of Interest

Compound Name: 2-(Propylthio)nicotinamide

CAS No.: 175135-26-9

Cat. No.: B071382

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Technical Support Center: Characterization of 2-(Propylthio)nicotinamide

Guide Objective: This technical support guide provides researchers, scientists, and drug development professionals with a comprehensive resource for navigating the analytical challenges associated with **2-(Propylthio)nicotinamide** (CAS: 175135-26-9). This document is structured as a series of frequently asked questions (FAQs) and troubleshooting scenarios to directly address common issues encountered during experimental work. The methodologies and explanations provided are grounded in established analytical principles and field-proven insights to ensure scientific integrity and reliable outcomes.

Section 1: Physicochemical Properties & Sample Handling

This section addresses fundamental questions regarding the material's properties and proper handling, which are critical prerequisites for any successful analytical campaign.

Q1: What are the core physicochemical properties of 2-(Propylthio)nicotinamide that I should be aware of before starting my analysis?

A1: Understanding the fundamental properties of **2-(Propylthio)nicotinamide** is crucial for method development. The molecule's structure, combining a hydrophilic nicotinamide core with a lipophilic propylthio group, dictates its behavior in analytical systems. Key properties are summarized below.

Property	Value	Source
CAS Number	175135-26-9	[1] [2]
Molecular Formula	C ₉ H ₁₂ N ₂ OS	[1] [3]
Molecular Weight	196.27 g/mol	[1] [3]
Melting Point	146-148°C	[1] [2] [3]
Boiling Point	366.7 ± 27.0 °C (Predicted)	[1]
Density	1.20 ± 0.1 g/cm ³ (Predicted)	[1]

The presence of the propylthio group increases the molecule's lipophilicity compared to the parent nicotinamide[\[4\]](#). This dual nature requires careful consideration when selecting solvents and chromatographic conditions.

Q2: I'm having difficulty dissolving 2-(Propylthio)nicotinamide. What solvents are recommended for creating stock solutions and analytical samples?

A2: Solubility issues are common due to the molecule's hybrid polarity. While the parent compound, nicotinamide, is readily soluble in aqueous solutions, the addition of the propylthio chain significantly reduces water solubility[\[4\]](#)[\[5\]](#).

- For Stock Solutions (High Concentration): Start with polar aprotic organic solvents. Dimethyl sulfoxide (DMSO) and N,N-dimethylformamide (DMF) are excellent primary choices. For slightly less polar options, ethanol or methanol can also be effective[5].
- For Analytical Dilutions (e.g., HPLC Mobile Phase): When diluting from an organic stock solution into a reversed-phase mobile phase, it is critical to avoid precipitation. Ensure the initial mobile phase composition has a sufficiently high organic content to maintain solubility. A "like-dissolves-like" approach is key; if your stock is in DMSO, diluting into a mobile phase of 95% water may cause the analyte to crash out. A good practice is to dilute into a solvent that mimics the mobile phase, such as a 50:50 mixture of acetonitrile and water.

Q3: Are there any known stability issues or degradation pathways for 2-(Propylthio)nicotinamide that could affect my results?

A3: While specific long-term stability data for **2-(Propylthio)nicotinamide** is not widely published, its structure points to two primary areas of concern for chemical stability:

- Oxidation of the Thioether: The sulfide (thioether) group is susceptible to oxidation, which can occur during storage, sample preparation, or even in the presence of certain mobile phase additives. This process typically forms the corresponding sulfoxide and, under more aggressive conditions, the sulfone. These species will appear as distinct peaks in a chromatogram, often at earlier retention times in reversed-phase HPLC.
- Hydrolysis of the Amide: The nicotinamide moiety itself can be subject to hydrolysis, especially under strong acidic or basic conditions, converting the amide to a carboxylic acid (2-(propylthio)nicotinic acid). Studies on related nicotinamide cofactors have shown that buffer choice is critical for stability, with Tris buffers generally offering better long-term stability than phosphate or HEPES buffers[6][7].

Recommendation: To mitigate degradation, store the solid material in a cool, dark, and dry place. Prepare solutions fresh and store them at 2-8°C for short-term use. For longer-term storage, freeze solutions at -20°C or below. When performing stability studies, it is essential to specifically monitor for the appearance of potential oxidative and hydrolytic degradants.

Section 2: High-Performance Liquid Chromatography (HPLC) Troubleshooting

HPLC is the workhorse technique for purity assessment and quantification. This section provides guidance on common challenges in HPLC method development for **2-(Propylthio)nicotinamide**.

Q4: I am developing a reversed-phase HPLC method for purity analysis. What are recommended starting conditions?

A4: A systematic approach is key. Given the compound's moderate lipophilicity, a standard C18 column is an excellent starting point.

Parameter	Recommended Starting Condition	Rationale & Causality
Stationary Phase	C18, 3 or 5 μm particle size (e.g., Gemini C18)	Provides good hydrophobic retention for the propylthio group and is a versatile, well-understood stationary phase[8].
Mobile Phase A	Water with 0.1% Formic Acid or 0.1% TFA	The acidic modifier protonates the pyridine nitrogen, which improves peak shape by preventing interaction with residual silanols on the silica backbone. It also ensures consistent ionization for MS detection.
Mobile Phase B	Acetonitrile or Methanol with 0.1% Acid	These are standard organic solvents for reversed-phase chromatography. Acetonitrile often provides sharper peaks and lower backpressure.
Detection	UV, ~262 nm	Nicotinamide and its derivatives exhibit strong absorbance around 262 nm[5]. A photodiode array (PDA) detector is recommended to assess peak purity.
Column Temp.	30-40 $^{\circ}\text{C}$	Elevated temperature can improve peak efficiency and reduce viscosity, leading to sharper peaks and lower backpressure.
Initial Gradient	5-95% B over 15-20 minutes	A broad scouting gradient is essential to determine the approximate retention time and

identify any late-eluting impurities.

Q5: My chromatographic peak shape is poor (significant tailing). What are the likely causes and how can I fix it?

A5: Peak tailing for a basic compound like **2-(Propylthio)nicotinamide** on a silica-based column is a classic problem. The root cause is often secondary ionic interactions between the protonated pyridine nitrogen and deprotonated, acidic residual silanols on the column's stationary phase.

Troubleshooting Steps:

- **Check Mobile Phase pH:** Ensure your mobile phase is sufficiently acidic (pH < 3.5). This keeps the pyridine nitrogen consistently protonated and, more importantly, suppresses the ionization of the silanol groups, minimizing the unwanted ionic interaction.
- **Increase Ionic Strength:** Add a buffer salt, such as 10-20 mM ammonium formate or ammonium acetate (if using MS), to the mobile phase. The buffer cations can compete with the analyte for the active silanol sites, effectively "shielding" them and improving peak shape.
- **Consider a Different Column:** If tailing persists, switch to a column specifically designed for basic compounds. Options include columns with end-capping technology that shields residual silanols or columns with a different stationary phase, such as a pentabromobenzyl-functionalized column, which can offer unique selectivity for hydrophilic compounds[9].

Q6: I am observing several unexpected peaks in my chromatogram. How can I determine if they are synthesis-related impurities or degradation products?

A6: Differentiating between impurities and degradants requires a combination of logical deduction and targeted experiments, as mandated by regulatory bodies like the ICH[10][11].

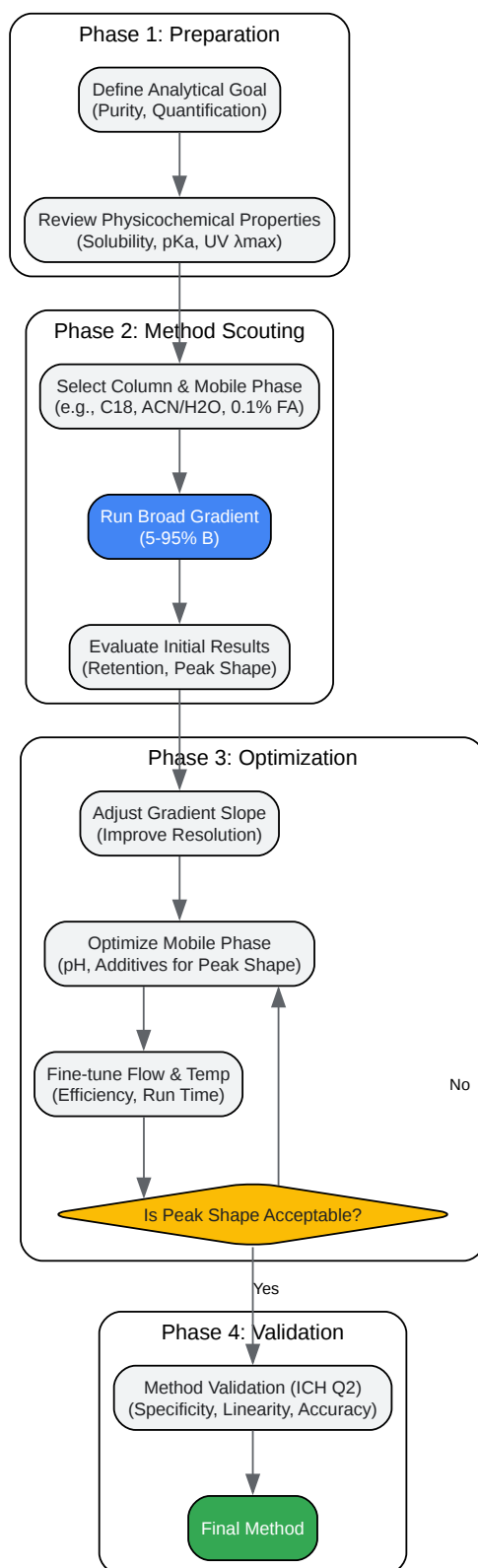
- **Process Impurities:** These originate from the synthetic route. Based on a likely synthesis from 2-mercaptonicotinic acid[4], potential impurities include:

- Unreacted Starting Materials: 2-mercaptonicotinic acid.
- Intermediates: 2-(propylthio)nicotinic acid[12][13].
- Reagent-Related Impurities: By-products from the amidation coupling reagents.
- Degradation Products: These form over time due to environmental factors (light, heat, oxygen). As discussed in Q3, the most probable degradants are:
 - Oxidation Products: 2-(Propylsulfinyl)nicotinamide (sulfoxide) and 2-(Propylsulfonyl)nicotinamide (sulfone).
 - Hydrolysis Product: 2-(propylthio)nicotinic acid (note: this can be both an impurity and a degradant).

Workflow for Identification:

- Analyze the Batch Freshly: Immediately after synthesis, analyze a sample to establish an initial impurity profile.
- Perform Stress Studies: Expose the sample to forced degradation conditions (e.g., heat, acid, base, oxidation with H₂O₂, light). Peaks that grow under specific conditions can be tentatively identified (e.g., a peak that grows significantly under oxidative stress is likely the sulfoxide).
- Use Mass Spectrometry: Couple the HPLC to a mass spectrometer (LC-MS). The accurate mass and fragmentation data can help confirm the identities of the unknown peaks. The sulfoxide and sulfone will have molecular weights of +16 and +32 Da, respectively, compared to the parent compound.

Below is a generalized workflow for HPLC method development.



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Caption: A typical workflow for developing a robust HPLC method.

Section 3: Mass Spectrometry (MS) Characterization

Mass spectrometry is indispensable for confirming molecular weight and elucidating the structure of the analyte and any related substances.

Q7: What is the recommended ionization technique and polarity for analyzing 2-(Propylthio)nicotinamide by LC-MS?

A7: Electrospray Ionization (ESI) in positive ion mode is the method of choice. The pyridine nitrogen in the nicotinamide ring is basic and will readily accept a proton in the acidic mobile phases typically used for reversed-phase chromatography. This makes it highly amenable to forming a stable $[M+H]^+$ ion, leading to a strong signal and high sensitivity. Atmospheric Pressure Chemical Ionization (APCI) could also work but is generally preferred for less polar molecules.

Q8: What are the expected primary fragmentation patterns for the $[M+H]^+$ ion of 2-(Propylthio)nicotinamide in a tandem MS (MS/MS) experiment?

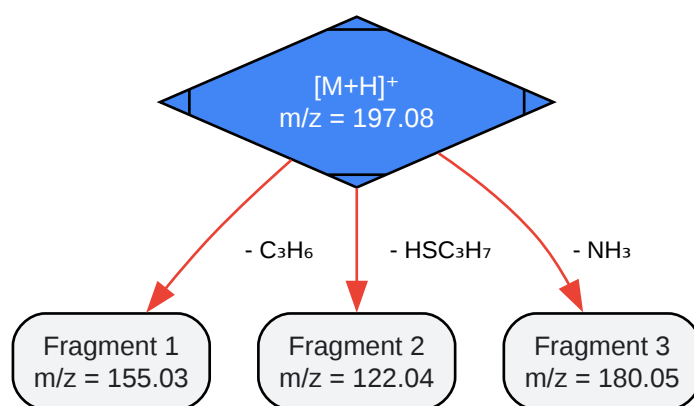
A8: Collision-Induced Dissociation (CID) of the protonated molecule (m/z 197.08) will likely proceed through several predictable pathways, which are invaluable for structural confirmation.

Predicted Fragmentation Pathways:

- **Loss of the Propyl Group:** Cleavage of the S-propyl bond can result in the loss of a propene molecule (C_3H_6 , 42.05 Da), leading to a fragment corresponding to 2-mercaptonicotinamide.
- **Cleavage of the C-S Bond:** Fission of the pyridine-sulfur bond can lead to the loss of the entire propylthio radical ($\bullet SC_3H_7$, 75.02 Da).
- **Amide-Related Fragmentation:** Cleavage of the C-N bond of the amide can result in the loss of ammonia (NH_3 , 17.03 Da) or the formation of an acylium ion.

Precursor Ion (m/z)	Proposed Fragment (m/z)	Neutral Loss	Description
197.08 ([M+H] ⁺)	155.03	42.05 (C ₃ H ₆)	Loss of propene
197.08 ([M+H] ⁺)	122.04	75.04 (HSC ₃ H ₇)	Loss of propanethiol
197.08 ([M+H] ⁺)	180.05	17.03 (NH ₃)	Loss of ammonia

The diagram below illustrates these key fragmentation pathways.



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Caption: Predicted major MS/MS fragmentation pathways for **2-(Propylthio)nicotinamide**.

Section 4: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the definitive technique for unambiguous structure elucidation.

Q9: I am trying to assign the peaks in the ¹H NMR spectrum. Can you provide a guide to the expected chemical shifts?

A9: The ¹H NMR spectrum will show distinct signals for the three aromatic protons on the pyridine ring and the seven protons of the propyl group. The chemical shifts can be predicted

based on the known spectrum of nicotinamide and the electronic effects of the thioether group[14][15].

Proton Assignment	Predicted δ (ppm)	Multiplicity	Notes
H6 (Pyridine)	8.4 - 8.6	dd	Doublet of doublets, ortho to the ring nitrogen.
H4 (Pyridine)	8.0 - 8.2	dd	Doublet of doublets, para to the thioether.
H5 (Pyridine)	7.3 - 7.5	t	Triplet (or dd), meta to both substituents.
-S-CH ₂ -	3.0 - 3.3	t	Triplet, deshielded by the adjacent sulfur atom.
-CH ₂ -CH ₂ -	1.6 - 1.8	sextet	Sextet, shows coupling to both adjacent CH ₂ groups.
-CH ₃	0.9 - 1.1	t	Triplet, the terminal methyl group.
-CONH ₂	7.5 - 8.5	two broad s	Two broad singlets for the non-equivalent amide protons, may exchange with D ₂ O.

Note: Predicted shifts are for a non-polar solvent like CDCl₃ or DMSO-d₆. Shifts in D₂O may vary due to solvent effects and pH.

Q10: What is the best solvent for NMR analysis, and should I be concerned about any solvent-induced effects?

A10: The choice of solvent depends on the experimental goal.

- DMSO-d₆: This is often the best choice. It is an excellent solvent for a wide range of polarities and allows for the observation of the exchangeable amide protons (-CONH₂).
- CDCl₃: If the compound is sufficiently soluble, chloroform-d provides clean spectra without a large residual solvent peak in the aromatic region. The amide proton signals will also be visible.
- D₂O: Deuterated water can be used, but it will cause the amide protons to exchange with deuterium, making them disappear from the spectrum. Furthermore, the chemical shifts of the pyridine protons can be highly sensitive to the pD (the pH in D₂O), as protonation of the ring nitrogen significantly alters the electronic environment[14].

Section 5: Impurity and Degradation Pathway Analysis

A thorough understanding of potential impurities is critical for drug development and regulatory compliance.

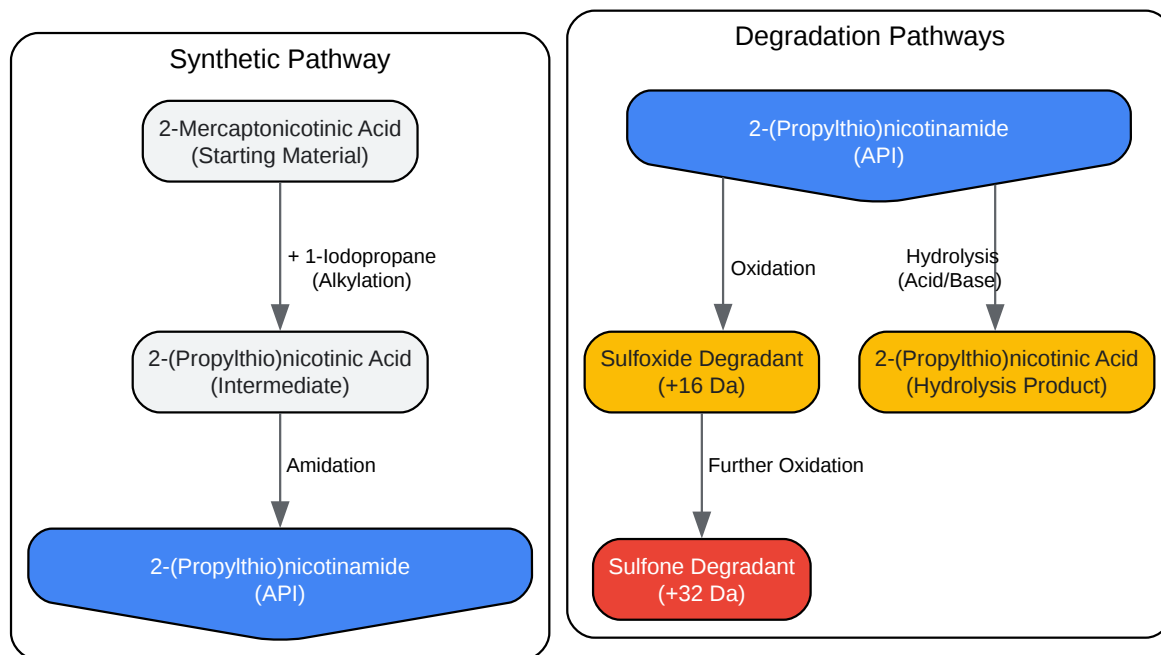
Q11: What are the most likely process-related impurities I should be looking for from the synthesis of 2-(Propylthio)nicotinamide?

A11: Based on the common synthetic route involving alkylation of 2-mercaptonicotinic acid followed by amidation[4], the impurity profile would likely include the species outlined in the diagram below. Key impurities to monitor are the starting materials and the carboxylic acid intermediate, which may persist if the amidation reaction is incomplete.

Q12: What are the primary degradation products I need to monitor during stability testing?

A12: As previously mentioned, the thioether linkage is the most labile part of the molecule under oxidative stress. Stability-indicating methods must be able to resolve the parent compound from its sulfoxide (+16 Da) and sulfone (+32 Da) derivatives. Hydrolysis of the amide to the corresponding carboxylic acid is another key degradation pathway to monitor, especially under pH stress.

The following diagram provides a visual summary of the synthetic and degradation pathways.



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Caption: Key synthetic precursors and potential degradation products of **2-(Propylthio)nicotinamide**.

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